

Inhibition Mechanism and Selectivity of PF-06649298

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Compound Focus: PF-06649298

Cat. No.: S539207

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PF-06649298 is a potent and selective small-molecule inhibitor of the human sodium-coupled citrate transporter (NaCT or SLC13A5) [1]. Here are its key characteristics:

- **Mode of Action:** Structural studies using cryo-electron microscopy have confirmed that **PF-06649298** is a **competitive inhibitor**. It binds directly to the substrate binding site of NaCT, the same site where citrate binds, thereby blocking citrate transport [1].
- **High Selectivity:** A key feature of **PF-06649298** is its high selectivity for NaCT over two other homologous human dicarboxylate transporters, NaDC1 and NaDC3 [1].
- **Variable Apparent IC₅₀:** The research notes that its "apparent IC₅₀ varies with cell types" [1], though specific values for different cell lines were not provided in the available source.

IC₅₀ Data for a Related NaCT Inhibitor

The search results provide detailed IC₅₀ data for a closely related compound, simply called **compound 2** (a dicarboxylate molecule from a 2015 study), which shares a similar mechanism of action [2]. The data clearly illustrates how potency can shift between different cellular models.

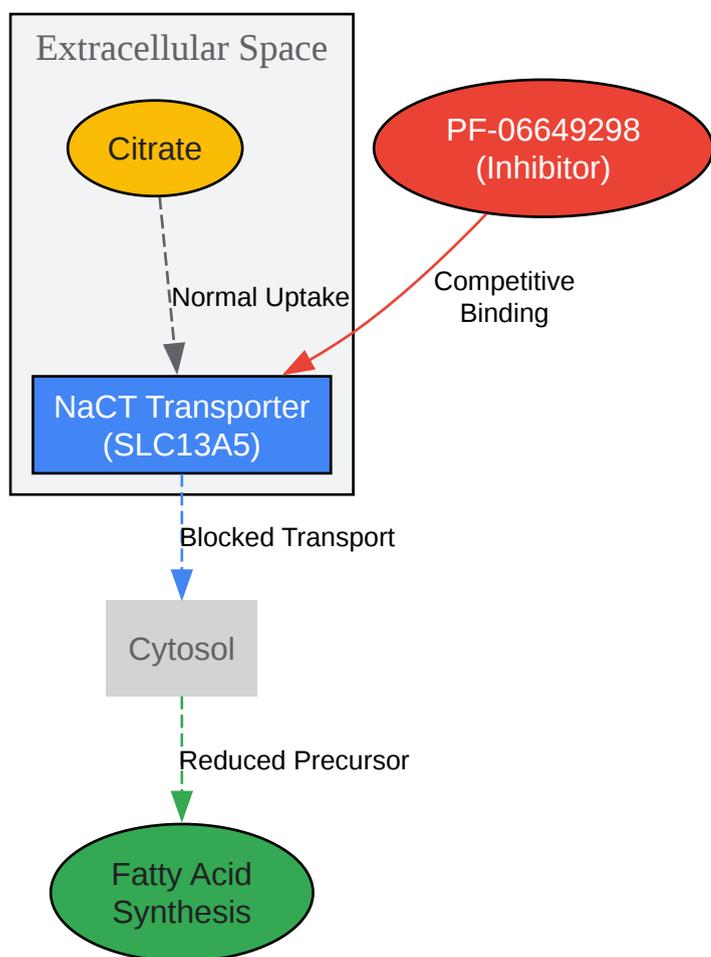
Cell Type / Assay System	IC ₅₀ Value	Description
HEK-293-derived stable cell line (overexpressing SLC13A5)	0.41 μM	Recombinant system with high transporter expression [2].

Cell Type / Assay System	IC ₅₀ Value	Description
Cryopreserved Human Hepatocytes	16.2 μ M	Native human liver cells; model for <i>in vivo</i> liver activity [2].
Cryopreserved Mouse Hepatocytes	4.5 μ M	Native mouse liver cells [2].

This data for a related inhibitor suggests that **PF-06649298** would also likely be less potent in native human hepatocytes than in recombinant cell lines overexpressing the NaCT protein.

Diagram of NaCT Inhibition by **PF-06649298**

Based on the structural data, below is a diagram illustrating how **PF-06649298** inhibits the NaCT transporter. The DOT script for generating this diagram is provided.



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> **PF-06649298** competitively binds to the NaCT transporter, blocking citrate uptake and reducing substrate for fatty acid synthesis [1].

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References

1. Structure and inhibition mechanism of the human citrate ... [pmc.ncbi.nlm.nih.gov]
2. Discovery and characterization of novel inhibitors of the ... [nature.com]

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